

reducing background contamination in trace-level PCB analysis

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Compound of Interest

Compound Name: 2,2',4,6,6'-Pentachloro-1,1'-biphenyl-d3

Cat. No.: B12294765

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Technical Support Center: Trace-Level PCB Analysis

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals minimize background contamination in trace-level Polychlorinated Biphenyl (PCB) analysis.

Troubleshooting Guides

High background contamination in method blanks can invalidate analytical results. This guide provides a systematic approach to identifying and eliminating sources of PCB contamination.

Problem: High PCB concentration detected in method blank.

Initial Steps:

- Confirm the contamination: Re-run a method blank to ensure the contamination was not a one-time event.
- Isolate the source: Analyze a solvent blank (a vial of clean solvent). If the solvent blank is clean, the contamination is likely from glassware, reagents, or the sample preparation process. If the solvent blank is contaminated, the solvent itself or the autosampler may be the source.

Frequently Asked Questions (FAQs)

General Contamination

Q1: What are the most common sources of background PCB contamination in a laboratory?

A1: Common sources of PCB contamination include:

- **Laboratory Environment:** Airborne dust particles can carry PCBs.[1] Older buildings may have construction materials like caulking or paint that contain PCBs.[2]
- **Solvents and Reagents:** Impurities in solvents and reagents are a primary source of contamination.[3][4]
- **Glassware and Labware:** Improperly cleaned glassware can introduce contaminants.[3] Plasticware should be avoided as it can leach interfering compounds.
- **Sample Handling:** Human byproducts (e.g., skin oils) and improper handling can introduce contaminants.[3]
- **Consumables:** Septa, vial caps, and pipette tips can be sources of contamination.[5][6]

Q2: What are the acceptable background levels for PCBs in analytical blanks?

A2: Acceptable background levels can vary depending on the regulatory method and project-specific requirements. For example, EPA Method 1668C provides the following acceptance criteria for method blanks:

Analyte	Acceptance Criteria
Individual PCB Congener	< 20 pg/L[7][8]
Total PCBs (if multiple congeners exceed 20 pg/L)	< 300 pg/L[7]

Note: If a congener is detected in the method blank but the concentration in the associated sample is significantly higher (e.g., >10 times the blank concentration), the sample result may still be considered acceptable.[7]

Solvents and Reagents

Q3: What purity of solvents should be used for trace-level PCB analysis?

A3: It is crucial to use high-purity solvents. The appropriate grade depends on the sensitivity of the analysis.

Solvent Grade	Description
Pesticide Grade	Specifically tested for electron-capturing compounds, making it suitable for PCB analysis by GC-ECD. [9]
ACS Grade	Meets or exceeds purity standards set by the American Chemical Society. Tested for trace metal content and UV absorbance. [10]
High-Purity/Distilled-in-Glass	Solvents are distilled in all-glass systems to minimize organic contaminants. [11]
LC/MS Grade	High purity with low levels of trace metal impurities, suitable for mass spectrometry applications. [10]

Q4: How can I further purify solvents to reduce background contamination?

A4: If commercially available high-purity solvents are still a source of contamination, you can perform additional purification steps in the laboratory, such as distillation in an all-glass system.

Glassware and Labware

Q5: What is the proper procedure for cleaning glassware for trace-level PCB analysis?

A5: A rigorous cleaning procedure is essential. The following is a general protocol:

- Initial Rinse: Immediately after use, rinse glassware with an appropriate solvent (e.g., acetone, hexane) to remove the bulk of organic residues.[\[12\]](#)
- Detergent Wash: Wash with a laboratory-grade, phosphate-free detergent.[\[13\]](#)

- Tap Water Rinse: Rinse thoroughly with tap water.
- Acid Rinse: Soak or rinse with a 10% hydrochloric acid solution to remove any acid-soluble contaminants.[13]
- Deionized Water Rinse: Rinse multiple times with deionized water.
- Solvent Rinse: Rinse with high-purity solvent (e.g., acetone, hexane) to remove any remaining organic residues and to aid in drying.
- Drying/Baking: Air dry in a clean environment or bake in an oven.

Q6: What is the recommended procedure for baking glassware?

A6: Baking glassware at a high temperature can remove persistent organic contaminants.

- Temperature: 450-550 °C[7]
- Duration: At least 4 hours.
- Procedure: After cleaning and drying, loosely cover the openings of the glassware with aluminum foil and place in a muffle furnace. Allow the glassware to cool completely before use.

Sample Vials and Closures

Q7: Can sample vials and caps be a source of contamination?

A7: Yes, vials, caps, and especially septa can introduce contaminants.

- Vials: Use vials made of high-quality borosilicate glass.[14]
- Caps and Septa: Use caps with PTFE-lined silicone septa, as these are less likely to leach organic compounds compared to other materials.[5][6] Pre-slit septa can reduce the chance of coring, where small particles of the septum are introduced into the sample.[5]

Experimental Protocols

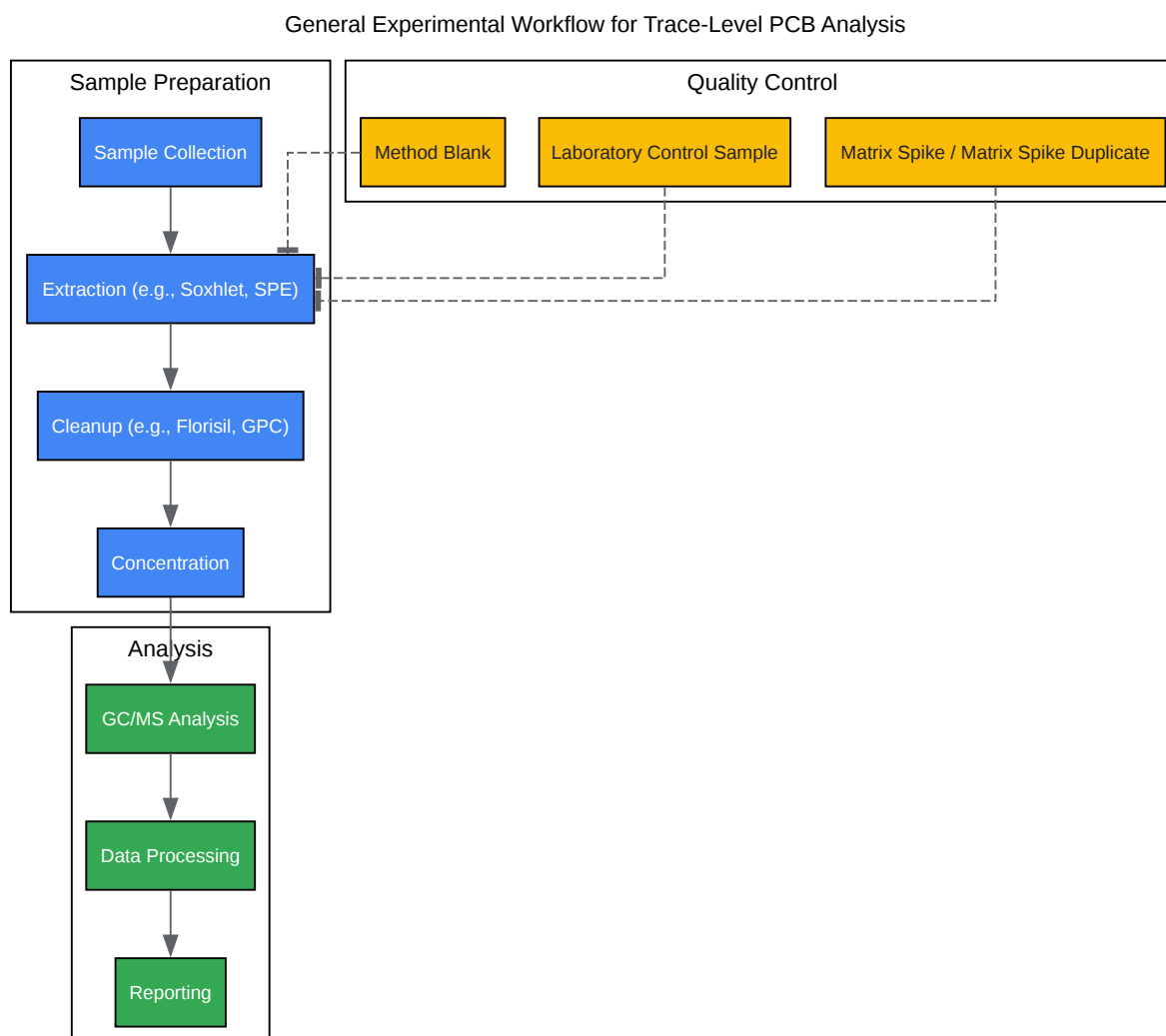
Detailed Glassware Cleaning Protocol:

- **Pre-rinse:** Immediately after use, rinse glassware three times with a suitable solvent (e.g., acetone or hexane) to remove gross contamination. Dispose of the solvent waste appropriately.
- **Soak:** Submerge the glassware in a warm solution of laboratory-grade, phosphate-free detergent. Allow to soak for at least 30 minutes.
- **Scrub:** Use appropriate brushes to scrub all surfaces of the glassware.
- **Rinse:** Rinse thoroughly with warm tap water (at least 5 times), followed by a rinse with deionized water (at least 3 times).
- **Acid Bath (Optional but Recommended):** Submerge the glassware in a 10% HCl solution for at least one hour.
- **Final Rinse:** Rinse thoroughly with deionized water until the rinse water is neutral.
- **Solvent Rinse:** Rinse with high-purity acetone followed by high-purity hexane.
- **Dry:** Allow to air dry in a clean cabinet or bake in an oven at 105-130°C. For ultra-trace analysis, proceed to the baking protocol.

Glassware Baking Protocol:

- Follow the detailed glassware cleaning protocol.
- Loosely cover all openings of the dry glassware with clean aluminum foil.
- Place the glassware in a muffle furnace.
- Ramp the temperature to 450°C and hold for a minimum of 4 hours.
- Turn off the furnace and allow the glassware to cool slowly to room temperature inside the furnace to prevent thermal shock and cracking.
- Store the baked glassware covered in a clean, dust-free environment.

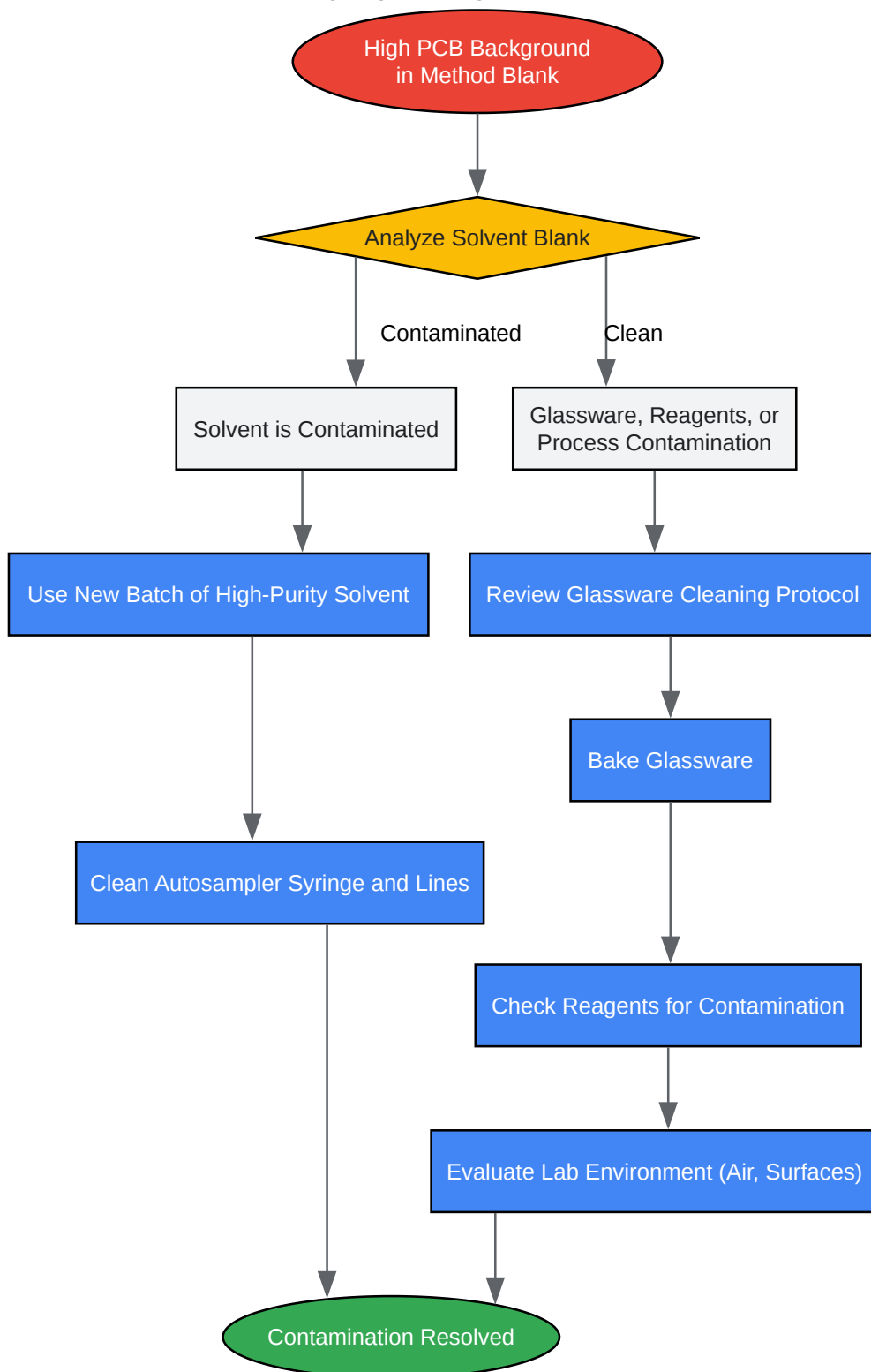
Visualizations



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Caption: A general workflow for trace-level PCB analysis.

Troubleshooting High Background Contamination



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Caption: A flowchart for troubleshooting high background contamination.

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